

Technical Guide: N-Benzyl N,N-Didesmethyl Trimebutine-d5

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Compound of Interest

Compound Name: *N-Benzyl N,N-Didesmethyl
Trimebutine-d5*

Cat. No.: *B569915*

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Introduction

This technical guide provides a comprehensive overview of N-Benzyl N,N-Didesmethyl Trimebutine-d5, a deuterated analog of a metabolite of Trimebutine. Trimebutine is a spasmolytic agent used in the treatment of irritable bowel syndrome (IBS) and other gastrointestinal motility disorders.[1][2] Isotope-labeled compounds, such as N-Benzyl N,N-Didesmethyl Trimebutine-d5, are crucial tools in pharmaceutical research, particularly in pharmacokinetic studies, as internal standards for analytical quantification, and in the synthesis of metabolites.[3] This document details the available technical data, relevant experimental protocols, and metabolic pathways associated with Trimebutine and its derivatives.

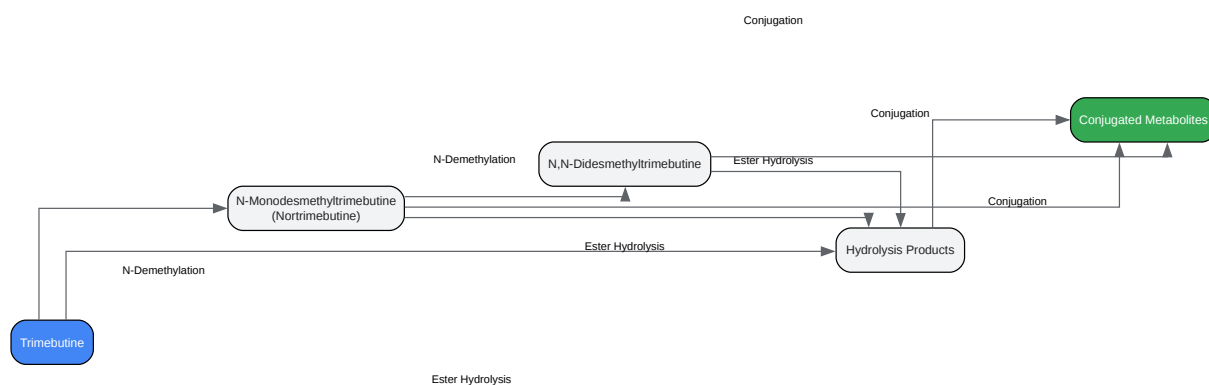
Core Data Presentation

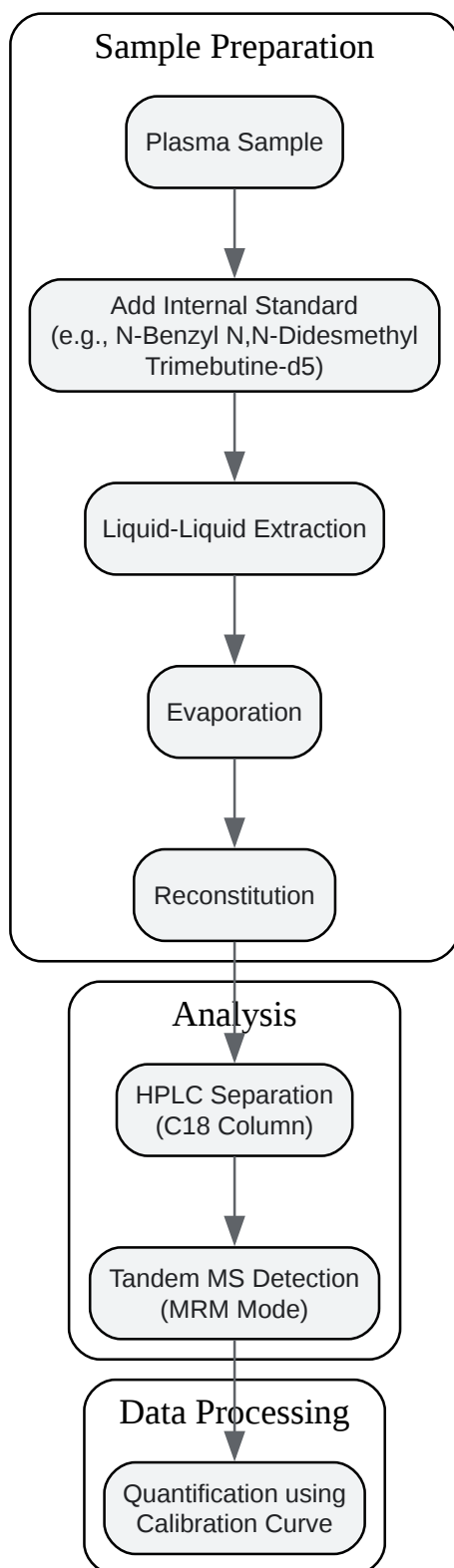
The following table summarizes the key quantitative and physical data for N-Benzyl N,N-Didesmethyl Trimebutine-d5.

Parameter	Value	Reference
CAS Number	1246820-31-4	[4]
Molecular Formula	C ₂₇ H ₂₆ D ₅ NO ₅	[5]
Molecular Weight	454.57 g/mol	[4][5]
Synonyms	3,4,5-Trimethoxybenzoic Acid 2-Phenyl-2- [(phenylmethyl)amino]butyl Ester-d5	[4]
Physical Form	Not specified, commercially available	
Applications	Isotope-labeled analog of N-Benzyl N,N-Didesmethyl Trimebutine, an intermediate in the preparation of Trimebutine metabolites.[4] Used as an analytical standard for HPLC. [3]	

Metabolic Pathway of Trimebutine

Trimebutine undergoes extensive first-pass metabolism in the liver. The primary metabolic pathway involves sequential N-demethylation and hydrolysis of the ester bond. The main active metabolite is N-monodesmethyltrimebutine (nortrimebutine), which is further demethylated to N-didesmethyltrimebutine.[1][2][6] These metabolites, along with products of ester hydrolysis, are then conjugated and primarily excreted renally.[1][6]





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